

Physicochemical Properties of Metaldehyde: A Technical Guide for Environmental Modeling

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Compound of Interest

Compound Name: Metaldehyde

Cat. No.: B1193070

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This technical guide provides an in-depth overview of the essential physicochemical properties of **metaldehyde**, a molluscicide of significant environmental interest. Understanding these properties is critical for accurately modeling its environmental fate, transport, and potential impact. This document summarizes key quantitative data, details standardized experimental methodologies, and visualizes the primary environmental pathways and experimental workflows.

Core Physicochemical Data

The behavior of **metaldehyde** in the environment is governed by its intrinsic physical and chemical characteristics. These properties determine its partitioning between air, water, soil, and biota, as well as its persistence. The following tables summarize the key physicochemical parameters essential for environmental modeling.

Table 1: Identification and Physical State

Property	Value	Reference(s)
Chemical Name	r-2,c-4,c-6,c-8-tetramethyl-1,3,5,7-tetroxocane	[1]
CAS Number	108-62-3	[1]
Molecular Formula	C ₈ H ₁₆ O ₄	[2]
Molecular Weight	176.21 g/mol	[2]
Physical Form	White crystalline solid/powder	[2]
Odor	Mild, characteristic menthol-like odor	
Melting Point	246 °C (in a sealed tube)	
Boiling Point	Sublimes at approximately 112-115 °C	
Density	1.27 g/cm ³ at 20 °C	

Table 2: Environmental Partitioning and Transport

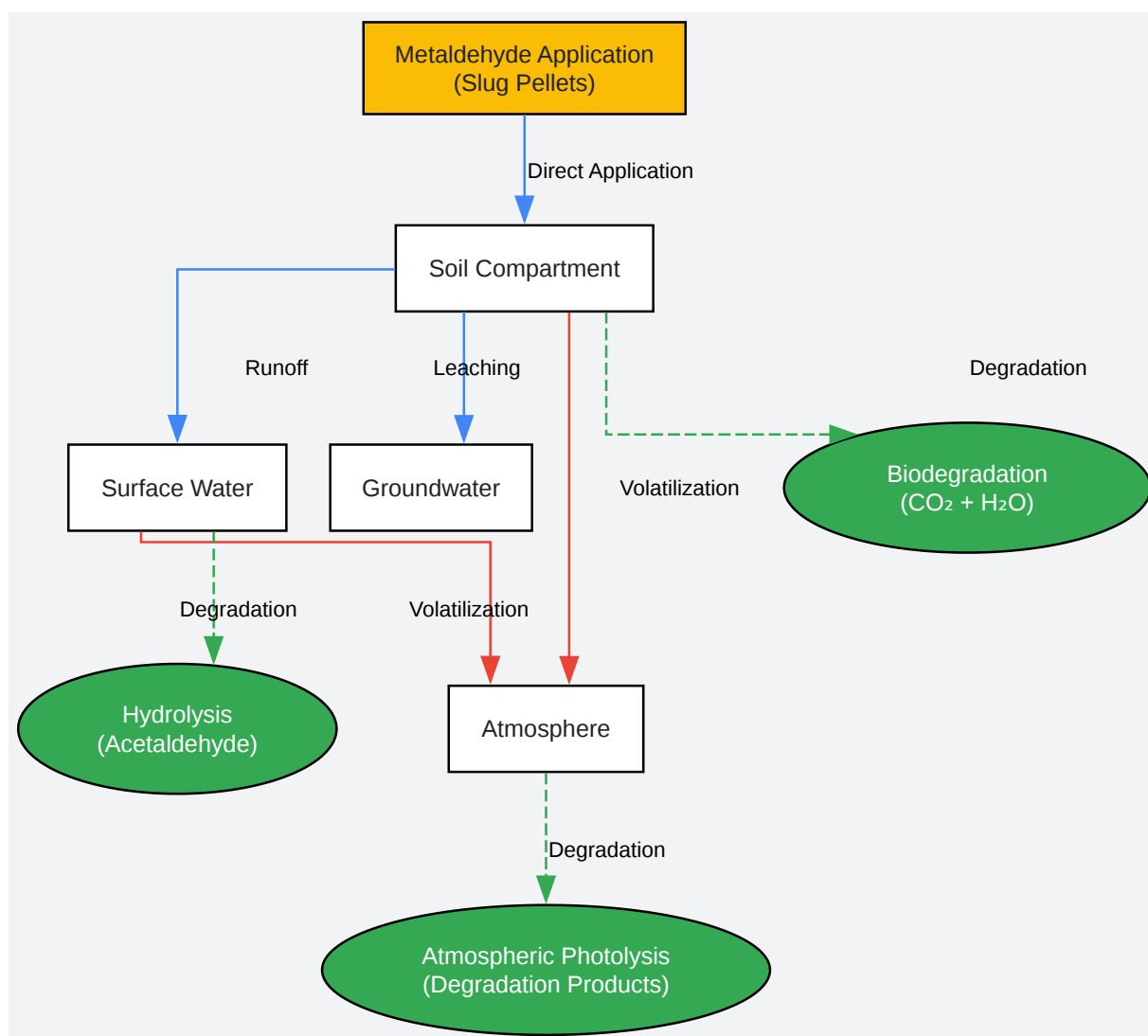
Property	Value	Significance in Environmental Modeling	Reference(s)
Vapor Pressure	5.0×10^{-2} mm Hg (6.6 Pa) at 25 °C	Indicates a potential to exist in the vapor phase in the atmosphere.	
Water Solubility	200 mg/L at 17 °C ²²² mg/L at 20 °C ²⁶⁰ mg/L at 30 °C	Moderate solubility suggests potential for leaching from soil into water bodies.	
Henry's Law Constant (H)	5.2×10^{-5} atm·m ³ /mol (estimated)	Suggests that volatilization from water surfaces is an important fate process.	
Log Octanol-Water Partition Coefficient (Log K _{ow})	0.12	A low value indicates low potential for bioconcentration in aquatic organisms.	
Soil Organic Carbon-Water Partitioning Coefficient (K _{oc})	34 - 240 L/kg	Indicates moderate mobility in soil, with a potential for leaching into groundwater.	

Table 3: Environmental Persistence and Degradation

Degradation Pathway	Half-life (DT ₅₀) / Rate	Conditions	Significance in Environmental Modeling	Reference(s)
Soil Biodegradation (Aerobic)	Varies widely: 3.17 to 223 days	Dependent on soil type, temperature, and moisture.	A key factor determining persistence in the terrestrial environment.	
Atmospheric Photolysis	~13 hours (estimated)	Reaction with hydroxyl radicals.	Indicates relatively rapid degradation in the atmosphere.	
Aqueous Photolysis	Stable	Does not absorb light at wavelengths >290 nm.	Direct photolysis in water is not a significant degradation pathway.	
Hydrolysis	Expected to undergo hydrolysis	Specific rate is pH-dependent.	Can be a significant degradation pathway in aquatic environments.	

Environmental Fate and Transport Pathways

Metaldehyde released into the environment undergoes several transport and transformation processes. Its moderate water solubility and soil sorption potential make it susceptible to runoff and leaching, while its vapor pressure allows for atmospheric distribution. The primary degradation pathways include soil biodegradation and atmospheric photolysis.



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Metaldehyde's primary environmental fate and transport pathways.

Experimental Protocols

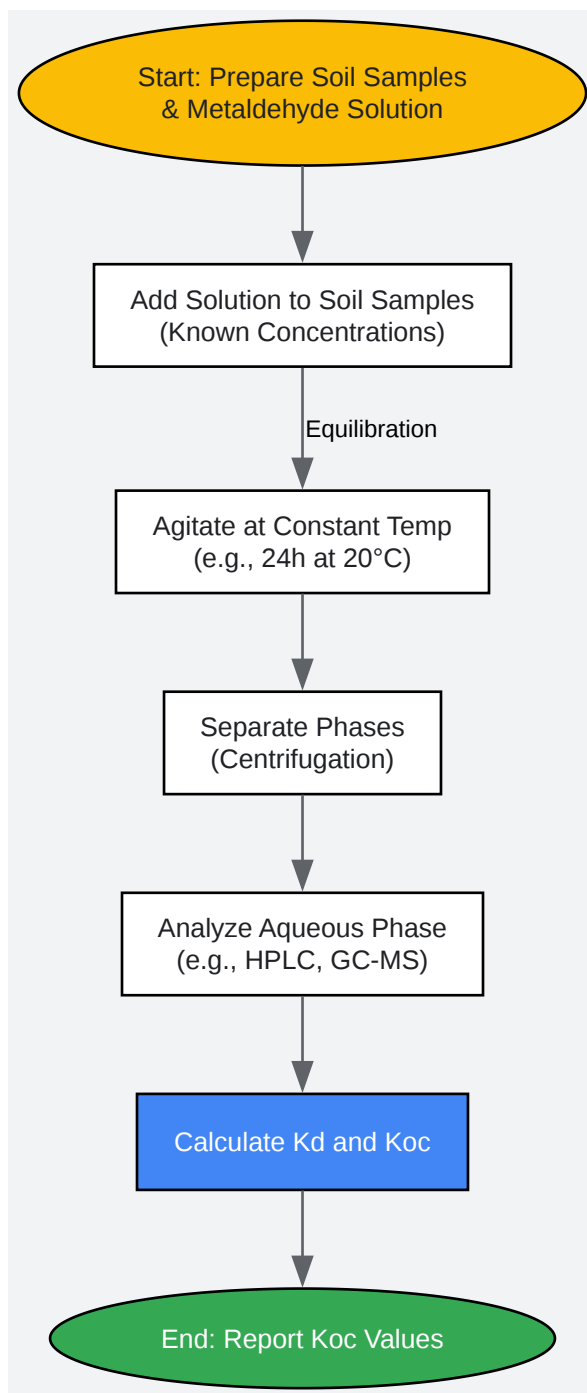
The determination of physicochemical properties for environmental modeling follows standardized guidelines to ensure data quality and comparability. The Organisation for Economic Co-operation and Development (OECD) provides a comprehensive set of guidelines for the testing of chemicals.

Soil Sorption Coefficient (K_{oc}) - OECD Guideline 106

The soil organic carbon-water partitioning coefficient (K_{oc}) is a critical parameter for predicting the mobility of a substance in soil. A high K_{oc} indicates strong binding to soil organic matter and low mobility, whereas a low K_{oc} suggests a higher potential for leaching. The Batch Equilibrium Method (OECD 106) is the standard protocol.

Methodology Summary:

- **Preparation:** A stock solution of **metaldehyde** is prepared in a 0.01 M calcium chloride (CaCl_2) solution, which simulates the ionic strength of soil water. A minimum of five different soil types with varying organic carbon content and texture are selected.
- **Preliminary Test:** A preliminary study is conducted to determine the optimal soil-to-solution ratio, the time required to reach equilibrium, and to confirm the stability of **metaldehyde** during the experiment.
- **Adsorption Phase:** Known volumes of the **metaldehyde** solution are added to weighed amounts of each soil type in centrifuge tubes. The samples are agitated (e.g., shaken) in the dark at a constant temperature (e.g., 20°C) until equilibrium is reached.
- **Equilibrium and Analysis:** After equilibration, the solid and aqueous phases are separated by centrifugation. The concentration of **metaldehyde** remaining in the aqueous phase is measured using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Calculation:** The amount of **metaldehyde** adsorbed to the soil is calculated by the difference between the initial and equilibrium concentrations in the solution. The soil-water distribution coefficient (K_e) is calculated for each soil. The K_{oc} is then determined by normalizing K_e to the fraction of organic carbon in each soil.



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Generalized workflow for determining K_{oc} via OECD Guideline 106.

Degradation in Soil - OECD Guideline 307 (Aerobic and Anaerobic Transformation)

This guideline is designed to determine the rate of biodegradation of a chemical in soil under both aerobic and anaerobic conditions, providing crucial data on its persistence.

Methodology Summary:

- **Test System:** Soil samples are treated with the test substance (often ^{14}C -labeled for ease of tracking) and incubated in the dark under controlled temperature (e.g., 20°C) and moisture conditions.
- **Aerobic Conditions:** For the aerobic test, a continuous flow of carbon dioxide-free, humidified air is passed through the incubation flasks. Evolved $^{14}\text{CO}_2$, indicating mineralization of the test substance, is trapped in an alkaline solution for quantification.
- **Anaerobic Conditions:** For the anaerobic test, after an initial aerobic phase to reduce the redox potential, the flasks are purged with an inert gas (e.g., nitrogen) to create anaerobic conditions.
- **Sampling and Analysis:** At specified time intervals, replicate soil samples are removed and extracted using appropriate solvents. The extracts are analyzed for the parent compound and its transformation products. The formation of non-extractable (bound) residues is also quantified.
- **Data Evaluation:** The rate of degradation (DT_{50} and DT_{90} values) of the parent substance and the rates of formation and decline of major transformation products are calculated using kinetic modeling.

Other Key Protocols

- **Water Solubility (OECD 105):** The flask method (for solubilities $> 10^{-2}$ g/L) or the column elution method (for lower solubilities) is used. The substance is equilibrated with water at a constant temperature, and the concentration in the aqueous phase is determined after separation of undissolved material.
- **Vapor Pressure (OECD 104):** Several methods are available depending on the expected vapor pressure range, including the dynamic method, static method, and gas saturation method. The pressure is measured at a minimum of two different temperatures to establish the vapor pressure curve.

- **Hydrolysis as a Function of pH (OECD 111):** The substance is incubated in sterile aqueous buffer solutions at environmentally relevant pH values (typically 4, 7, and 9) in the dark at a constant temperature. The concentration of the test substance is monitored over time to determine the hydrolysis rate constant and half-life at each pH.
- **Aqueous Photolysis (OECD 316):** A solution of the chemical in sterile, buffered water is exposed to a light source that simulates natural sunlight (e.g., a xenon arc lamp). Dark controls are run in parallel to differentiate between photochemical and other degradation processes. The decline in concentration is monitored to determine the phototransformation rate and half-life.

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References

- 1. [catalog.labcorp.com](https://www.labcorp.com/catalog) [catalog.labcorp.com]
- 2. OECD 307: Aerobic and Anaerobic Transformation in Soil | ibacon GmbH [ibacon.com]
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